

Technical Guide: 2,5-Dinitrobenzimidazole (CAS 83167-05-9)

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Compound of Interest

Compound Name: 2,5-Dinitrobenzimidazole

CAS No.: 83167-05-9

Cat. No.: B1215694

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Core Identity & Physicochemical Profile[1][2][3][4][5][6]

2,5-Dinitrobenzimidazole is a high-nitrogen heterocyclic compound characterized by the presence of nitro groups at the C2 and C5 positions of the benzimidazole scaffold. This specific substitution pattern imparts unique electronic properties, making it a critical intermediate in the development of high-energy density materials (HEDMs) and bioactive pharmaceutical agents (antimicrobial, anticancer).

Property	Data
CAS Number	83167-05-9
IUPAC Name	2,5-Dinitro-1H-benzimidazole
Molecular Formula	C ₇ H ₄ N ₄ O ₄
Molecular Weight	208.13 g/mol
Appearance	Yellow to orange crystalline solid
Melting Point	>220 °C (Decomposition likely)
Solubility	Soluble in DMSO, DMF, Acetone; Sparingly soluble in water
pKa (Calculated)	~6.5 (Acidic NH due to electron-withdrawing nitro groups)
Hazards	Warning: Energetic material potential. Toxic if swallowed/inhaled. Skin/Eye Irritant.

Synthesis & Manufacturing Protocols

Retrosynthetic Analysis

The synthesis of **2,5-dinitrobenzimidazole** presents a regioselectivity challenge. While the 5-nitro position is easily accessible via the starting material (4-nitro-1,2-phenylenediamine), the 2-nitro group is labile and difficult to introduce via direct nitration. The most robust route involves the diazotization-displacement of 2-amino-5-nitrobenzimidazole.

Experimental Protocol: Diazotization-Displacement Route

Note: This protocol involves the handling of diazonium salts and nitro compounds. Standard safety precautions for energetic materials (blast shields, conductive flooring) are mandatory.

Reagents:

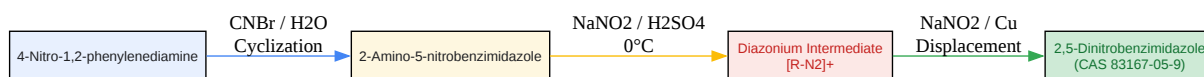
- 2-Amino-5-nitrobenzimidazole (Starting Material)

- Sodium Nitrite (NaNO_2)
- Sulfuric Acid (H_2SO_4) or Tetrafluoroboric Acid (HBF_4)
- Copper powder (Catalyst)
- Sodium Nitrite (excess for displacement)

Step-by-Step Methodology:

- Precursor Dissolution: Dissolve 10 mmol of 2-amino-5-nitrobenzimidazole in 50 mL of 20% H_2SO_4 . Cool the solution to 0–5 °C in an ice-salt bath.
- Diazotization: Dropwise add a solution of NaNO_2 (12 mmol) in water, maintaining the temperature below 5 °C. Stir for 30 minutes to ensure complete formation of the diazonium salt.
 - Checkpoint: The solution should turn clear or slightly turbid; avoid precipitation of the diazonium salt if unstable.
- Sandmeyer-Type Displacement:
 - Prepare a separate solution of NaNO_2 (50 mmol) and copper powder (catalytic amount) in water.
 - Slowly transfer the cold diazonium solution into the nitrite/copper mixture with vigorous stirring. Nitrogen gas evolution will be observed.
- Workup:
 - Allow the mixture to warm to room temperature and stir for 2 hours.
 - Acidify the solution to pH ~3 to precipitate the product.
 - Filter the crude yellow solid and wash copiously with cold water.
- Purification: Recrystallize from ethanol/water or purify via column chromatography (Silica gel, EtOAc/Hexane gradient) to yield **2,5-dinitrobenzimidazole**.

Synthetic Pathway Visualization



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Figure 1: Synthetic route from phenylenediamine precursor to **2,5-dinitrobenzimidazole** via amino-intermediate diazotization.

Safety & Handling (SDS Highlights)

Energetic Hazards

As a polynitro heterocyclic compound, **2,5-dinitrobenzimidazole** possesses explosiveshore characteristics.

- Impact Sensitivity: Moderate. Handle with non-sparking tools.
- Thermal Stability: Decomposes exothermically above 220°C. Avoid heating in closed vessels.
- Incompatibility: Strong reducing agents, strong bases (forms shock-sensitive salts), and active metals.

Toxicological Data

- Acute Toxicity: Harmful if swallowed (Category 4). Nitroaromatics are known methemoglobin formers.
- Target Organs: Blood (Methemoglobinemia), Liver, Kidneys.
- Carcinogenicity: Suspected mutagen (Ames test positive for similar nitrobenzimidazoles).

Emergency Protocols

Scenario	Action
Inhalation	Move to fresh air. Administer oxygen if breathing is difficult. Monitor for cyanosis.
Skin Contact	Wash with soap and water for 15 min. Nitro compounds can absorb through skin.
Spill	Do not sweep dry. Wet with water/alcohol to desensitize, then absorb with inert material.

Applications in Drug Development[2][3][9][10]

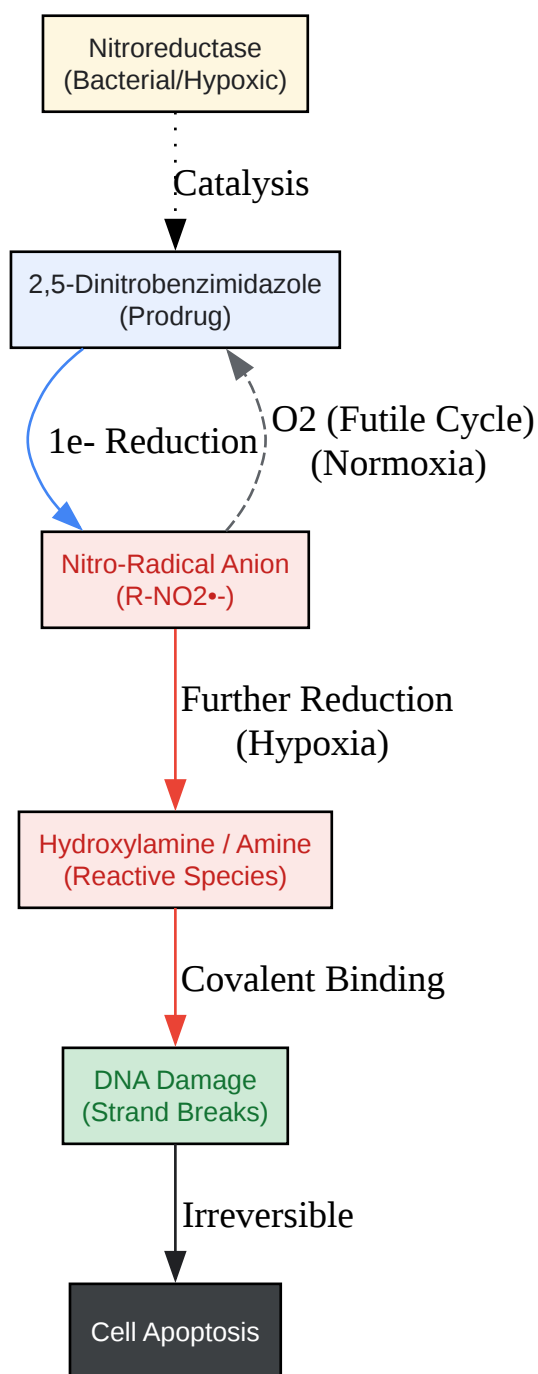
Pharmacological Mechanism

The **2,5-dinitrobenzimidazole** scaffold acts as a bioreductive prodrug. In hypoxic environments (common in solid tumors or anaerobic bacterial infections), the nitro groups are enzymatically reduced to hydroxylamines or amines. These reactive intermediates form covalent adducts with DNA, causing strand breaks and apoptosis.

Key Activity:

- Antimicrobial: Effective against Gram-positive bacteria (e.g., *S. aureus*) and Mycobacteria.
- Antiprotozoal: Activity against *Giardia* and *Trichomonas* species.[1]
- Anticancer: Hypoxia-selective cytotoxicity.

Mechanism of Action Diagram



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Figure 2: Bioreductive activation mechanism. Under hypoxic conditions, the futile redox cycle is bypassed, leading to cytotoxic DNA-damaging species.

References

- Synthesis and Biological Evaluation of Nitrobenzimidazoles Source: Taylor & Francis Online URL:[[Link](#)]
- Antimycobacterial Activity of 2,5-Disubstituted Benzimidazoles Source: National Institutes of Health (PMC) URL:[[Link](#)]
- Synthesis and Antioxidant Activity of 2-Substituted-5-Nitro Benzimidazole Derivatives Source: ResearchGate URL:[[Link](#)]
- Process for the Preparation of 2-Nitroimidazoles (Applicable Methodology)

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Sources

- 1. Design, Synthesis and Biological Evaluation of 2-(2-Amino-5(6)-nitro-1H-benzimidazol-1-yl)-N-arylacetamides as Antiprotozoal Agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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